

# Commercial Sourcing and Technical Guide for High-Purity 4-Tert-butylbenzyl Alcohol

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## Compound of Interest

Compound Name: 4-Tert-butylbenzyl alcohol

Cat. No.: B1294785

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercial suppliers, synthesis methodologies, purification protocols, and analytical techniques for high-purity **4-tert-butylbenzyl alcohol**. This information is intended to assist researchers and professionals in sourcing and utilizing this compound in their work.

## Commercial Suppliers of High-Purity 4-Tert-butylbenzyl Alcohol

High-purity **4-tert-butylbenzyl alcohol** is available from a variety of commercial chemical suppliers. Purity levels typically range from 95% to over 98%, with material suitable for research and development purposes readily obtainable. The following table summarizes key information from prominent suppliers.

Supplier	Stated Purity	CAS Number	Molecular Formula	Additional Information
Thermo Scientific Chemicals (Fisher Scientific)	98% <a href="#">[1]</a>	877-65-6	C <sub>11</sub> H <sub>16</sub> O	Soluble in alcohol, insoluble in water. <a href="#">[1]</a>
Sigma-Aldrich	95%	877-65-6	(CH <sub>3</sub> ) <sub>3</sub> CC <sub>6</sub> H <sub>4</sub> CH <sub>2</sub> OH	Used in the preparation of novel copolyimides.
Biosynth	Not specified	877-65-6	C <sub>11</sub> H <sub>16</sub> O	Available for pharmaceutical testing.
TCI Chemicals	>97.0% (GC)	877-65-6	C <sub>11</sub> H <sub>16</sub> O	Colorless to light yellow clear liquid.
Chemsavers	98% (GC), Certified	877-65-6	(CH <sub>3</sub> ) <sub>3</sub> CC <sub>6</sub> H <sub>4</sub> CH <sub>2</sub> OH	For research and development use.
BOC Sciences	Not specified	877-65-6	C <sub>11</sub> H <sub>16</sub> O	Important raw material for organic synthesis. <a href="#">[2]</a>

## Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **4-tert-butylbenzyl alcohol** are crucial for its effective use in research. The following sections provide protocols for common laboratory procedures.

## Synthesis of 4-Tert-butylbenzyl Alcohol via Reduction of 4-Tert-butylbenzaldehyde

A common and efficient method for the synthesis of **4-tert-butylbenzyl alcohol** is the reduction of its corresponding aldehyde, 4-tert-butylbenzaldehyde.

Materials:

- 4-tert-butylbenzaldehyde
- Sodium borohydride ( $\text{NaBH}_4$ )
- Absolute ethanol
- 10% aqueous sodium hydroxide ( $\text{NaOH}$ ) solution
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottomed flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottomed flask, dissolve 4-tert-butylbenzaldehyde (1 equivalent) in absolute ethanol.
- While stirring, add a suspension of sodium borohydride (0.66 equivalents) in absolute ethanol to the flask.
- Allow the reaction mixture to stir at room temperature for 30 minutes. The progress of the reaction can be monitored by Thin-Layer Chromatography (TLC).

- Quench the reaction by the slow addition of a 10% aqueous NaOH solution and continue stirring until the solution becomes homogeneous.
- Add water to the reaction mixture and remove the ethanol under reduced pressure using a rotary evaporator.
- Extract the aqueous mixture three times with dichloromethane.
- Combine the organic extracts and wash them with a saturated aqueous NaHCO<sub>3</sub> solution, followed by water.
- Dry the organic layer over anhydrous Na<sub>2</sub>SO<sub>4</sub>, filter, and concentrate in vacuo to afford the pure **4-tert-butylbenzyl alcohol** as a clear liquid.

## Purification by Flash Column Chromatography

For instances where the synthesized **4-tert-butylbenzyl alcohol** requires further purification to remove unreacted starting material or byproducts, flash column chromatography is an effective method.

Materials:

- Crude **4-tert-butylbenzyl alcohol**
- Silica gel (for flash chromatography)
- Hexane
- Ethyl acetate
- Chromatography column
- Collection tubes
- TLC plates and developing chamber
- UV lamp

Procedure:

- **TLC Analysis:** Develop a suitable solvent system for the separation using TLC. A good starting point is a mixture of hexane and ethyl acetate. The desired product should have an  $R_f$  value of approximately 0.3.
- **Column Packing:** Prepare a slurry of silica gel in the chosen non-polar solvent (e.g., hexane) and pack the chromatography column.
- **Sample Loading:** Dissolve the crude **4-tert-butylbenzyl alcohol** in a minimal amount of the non-polar solvent and load it onto the top of the silica gel bed.
- **Elution:** Begin elution with the non-polar solvent, gradually increasing the polarity by adding small increments of the more polar solvent (e.g., ethyl acetate). This can be done in a stepwise or gradient fashion.
- **Fraction Collection:** Collect fractions in test tubes and monitor the composition of each fraction by TLC.
- **Product Isolation:** Combine the fractions containing the pure product and remove the solvent using a rotary evaporator.

## Purity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for assessing the purity of **4-tert-butylbenzyl alcohol** and identifying any potential impurities.

Instrumentation and Conditions (General Example):

- **Gas Chromatograph:** Agilent 7890A or equivalent
- **Mass Spectrometer:** Agilent 5975C or equivalent
- **Column:** DB-5MS (30 m x 0.25 mm x 0.25  $\mu$ m) or similar non-polar column
- **Carrier Gas:** Helium at a constant flow rate (e.g., 1 mL/min)
- **Injection Port Temperature:** 250 °C

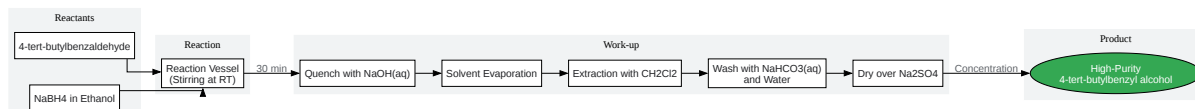
- Oven Temperature Program:
  - Initial temperature: 60 °C, hold for 2 minutes
  - Ramp: 10 °C/min to 280 °C
  - Hold: 5 minutes at 280 °C
- MSD Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Scan Range: m/z 40-400

#### Sample Preparation:

- Prepare a stock solution of **4-tert-butylbenzyl alcohol** in a suitable solvent such as dichloromethane or ethyl acetate (e.g., 1 mg/mL).
- Dilute the stock solution to an appropriate concentration for GC-MS analysis (e.g., 10 µg/mL).
- Inject 1 µL of the prepared sample into the GC-MS.

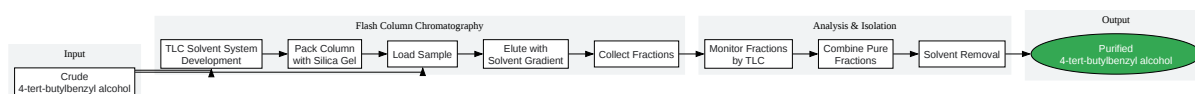
## Visualizations

The following diagrams illustrate the workflows for the synthesis, purification, and analysis of **4-tert-butylbenzyl alcohol**.



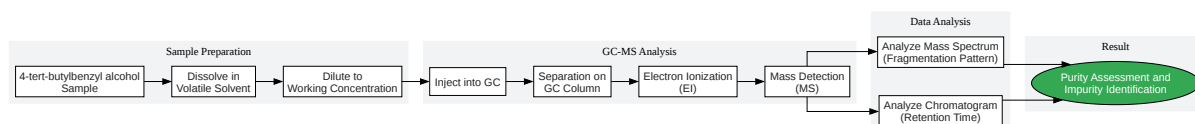
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### Synthesis of 4-tert-butylbenzyl alcohol.



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### Purification workflow for 4-tert-butylbenzyl alcohol.



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GC-MS analysis workflow.

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## References

- 1. 4-tert-Butylbenzyl alcohol, 98% | Fisher Scientific [fishersci.ca]
- 2. 4-TERT-BUTYLBENZYL ALCOHOL | 877-65-6 [chemicalbook.com]
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